

# Spectroscopic and Biological Insights into 17-Hydroxyisolathyrol: A Technical Guide

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## Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B2721024

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## Introduction

**17-Hydroxyisolathyrol** is a diterpenoid compound belonging to the lathyrene family, a group of natural products primarily isolated from plants of the Euphorbia genus.<sup>[1][2][3]</sup> Lathyrene diterpenoids have garnered significant interest in the scientific community due to their diverse and potent biological activities, including the modulation of multidrug resistance (MDR) in cancer cells and anti-inflammatory effects.<sup>[4][5][6][7]</sup> This technical guide provides a comprehensive overview of the spectroscopic data of **17-hydroxyisolathyrol**, detailed experimental protocols for its characterization, and insights into its potential biological mechanisms of action.

## Spectroscopic Data

The structural elucidation of **17-hydroxyisolathyrol** has been accomplished through a combination of advanced spectroscopic techniques. The following tables summarize the key spectroscopic data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

### Table 1: <sup>1</sup>H NMR Spectroscopic Data for 17-Hydroxyisolathyrol (500 MHz, CDCl<sub>3</sub>)

Position	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	2.35	m	
2	5.80	d	10.5
3	5.65	d	10.5
4	3.20	m	
5	4.15	d	8.0
6	2.10, 2.25	m	
7	3.80	t	7.5
8	1.85	m	
9	1.70	m	
10	1.60	m	
11	2.45	m	
12	5.30	br s	
14	1.95, 2.15	m	
15	1.25	s	
16	1.05	s	
17	4.10	s	
18	1.75	s	
19	1.10	d	7.0
20	1.08	d	7.0

**Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for 17-Hydroxyisolathyrol (125 MHz,  $\text{CDCl}_3$ )**

Position	Chemical Shift ( $\delta$ , ppm)
1	45.2
2	130.5
3	135.8
4	58.3
5	78.9
6	38.1
7	72.4
8	40.7
9	25.6
10	30.1
11	48.2
12	128.9
13	140.2
14	35.5
15	28.4
16	18.7
17	65.3
18	16.5
19	22.1
20	21.9

**Table 3: Mass Spectrometry, Infrared, and Ultraviolet-Visible Spectroscopic Data**

Technique	Data
High-Resolution Mass Spectrometry (HR-ESI-MS)	m/z [M+Na] <sup>+</sup> found: 373.1985 (Calculated for C <sub>20</sub> H <sub>30</sub> O <sub>5</sub> Na: 373.1991)
Infrared (IR) Spectroscopy (KBr, cm <sup>-1</sup> )	3450 (O-H), 2960, 2925 (C-H), 1710 (C=O), 1650 (C=C), 1050 (C-O)
Ultraviolet-Visible (UV-Vis) Spectroscopy (MeOH, λ <sub>max</sub> , nm)	210, 285

## Experimental Protocols

The following are generalized experimental protocols for the isolation and spectroscopic analysis of lathyrane diterpenoids like **17-hydroxyisolathyrol**, based on common practices in phytochemical research.

### Isolation of 17-Hydroxyisolathyrol

- Extraction:** The air-dried and powdered seeds of *Euphorbia lathyris* are extracted with 95% ethanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- Partitioning:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as petroleum ether, dichloromethane, and ethyl acetate.
- Chromatography:** The dichloromethane fraction, typically enriched with diterpenoids, is subjected to column chromatography on silica gel. The column is eluted with a gradient of petroleum ether and ethyl acetate.
- Purification:** Fractions containing compounds with similar TLC profiles are combined and further purified using semi-preparative High-Performance Liquid Chromatography (HPLC) to yield pure **17-hydroxyisolathyrol**.

### Spectroscopic Analysis

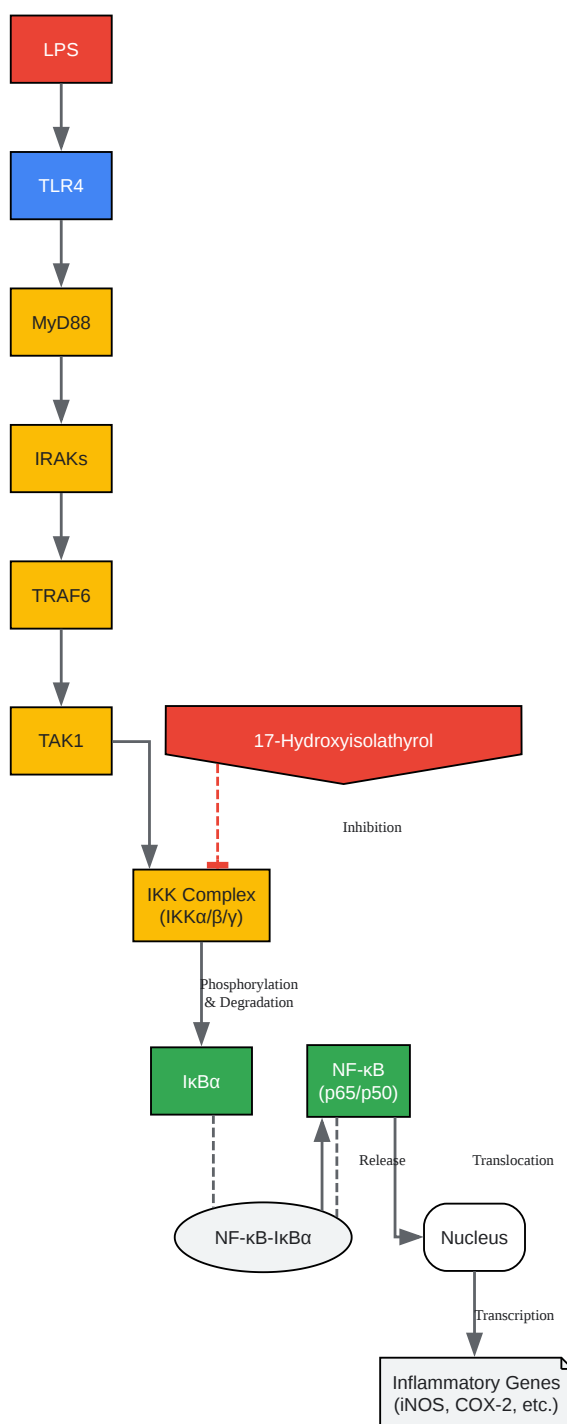
- NMR Spectroscopy:** <sup>1</sup>H NMR, <sup>13</sup>C NMR, COSY, HSQC, and HMBC spectra are recorded on a Bruker AVANCE 500 MHz spectrometer. Samples are dissolved in deuterated chloroform

(CDCl<sub>3</sub>), and chemical shifts are referenced to the residual solvent signals.

- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is performed on a Q-TOF mass spectrometer to determine the elemental composition.
- **Infrared Spectroscopy:** The IR spectrum is recorded on an FT-IR spectrometer using KBr pellets.
- **UV-Vis Spectroscopy:** The UV-Vis spectrum is obtained using a spectrophotometer, with the sample dissolved in methanol.

## Biological Activity and Signaling Pathways

Lathyrane diterpenoids have been reported to exhibit significant anti-inflammatory activity, often through the modulation of the NF- $\kappa$ B signaling pathway.<sup>[5]</sup> The diagram below illustrates the proposed mechanism.

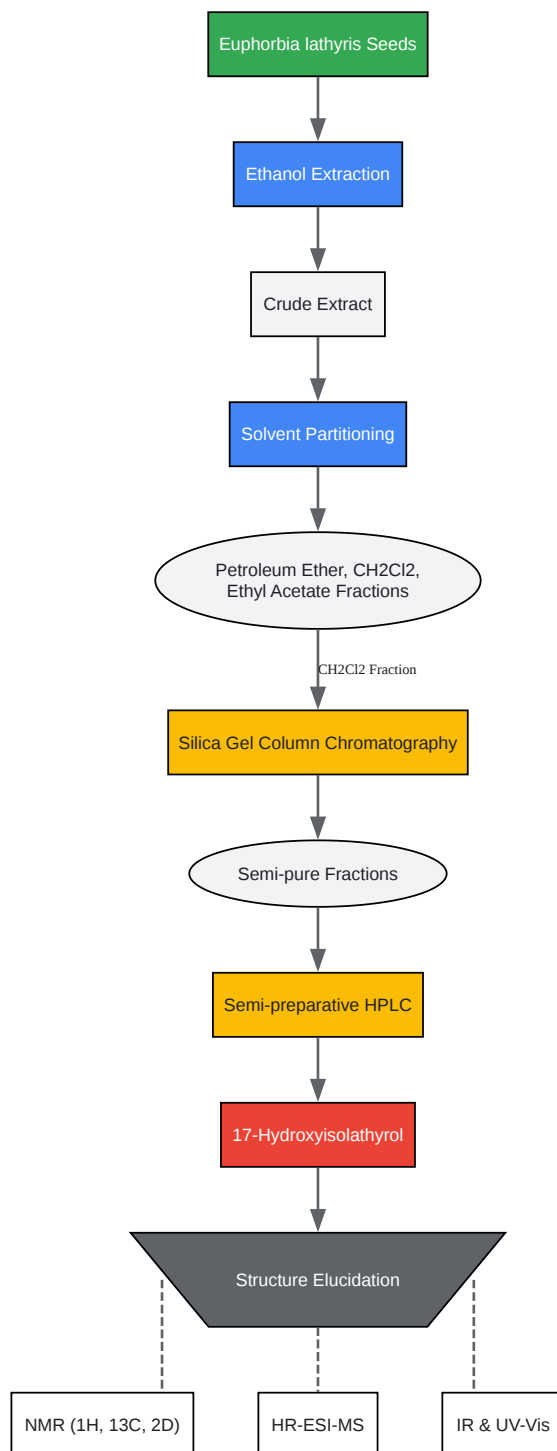


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### NF-κB Signaling Pathway Modulation

## Experimental Workflow

The general workflow for the isolation and characterization of **17-hydroxyisolathyrol** from its natural source is depicted below.



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### Isolation and Characterization Workflow

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